

# An In-depth Technical Guide to Methyl 2aminoisonicotinate (CAS 6937-03-7)

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Compound of Interest		
Compound Name:	Methyl 2-aminoisonicotinate	
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### **Abstract**

**Methyl 2-aminoisonicotinate**, with the CAS Registry Number 6937-03-7, is a pyridine derivative that holds significant potential as a versatile building block in medicinal chemistry and drug discovery. Its structure, featuring a reactive amino group and a methyl ester on a pyridine scaffold, makes it an attractive starting material for the synthesis of a diverse range of more complex, biologically active molecules. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **Methyl 2-aminoisonicotinate**, with a focus on its role as an inhibitor of nitric oxide synthase.

## **Chemical and Physical Properties**

**Methyl 2-aminoisonicotinate** is typically a tan or white to light yellow crystalline powder.[1][2] [3] It is soluble in chloroform and insoluble in water.[1][4] Key physicochemical properties are summarized in the table below.



Property	Value	Reference(s)	
CAS Number	6937-03-7	[2]	
Molecular Formula	C7H8N2O2	[2]	
Molecular Weight	152.15 g/mol	[2]	
Appearance	Tan solid / White to light yellow crystalline powder	[1][2][3]	
Melting Point	142-143 °C	[1][2]	
Boiling Point (Predicted)	296.1 ± 20.0 °C	[4]	
Density (Predicted)	1.238 ± 0.06 g/cm <sup>3</sup>	[4]	
Solubility	Soluble in Chloroform, Insoluble in water	[1][4]	
pKa (Predicted)	4.89 ± 0.11	[4]	

Synonyms: 2-Amino-4-pyridinecarboxylic Acid Methyl Ester; 2-Aminoisonicotinic Acid Methyl Ester; Methyl 2-Amino-4-pyridinecarboxylate.[1][3]

## **Spectroscopic Data**

While comprehensive spectral data for **Methyl 2-aminoisonicotinate** is not readily available in public databases, the following <sup>1</sup>H NMR data has been reported for the synthesized compound.

Table 2: <sup>1</sup>H NMR Data of **Methyl 2-aminoisonicotinate** 



Chemical Shift (δ)	Multiplicit y	Integratio n	Assignm ent	Solvent	Frequenc y	Referenc e(s)
3.96	S	3H	-OCH₃	d <sub>6</sub> -DMSO	300 MHz	[4]
7.14	d	1H	Pyridine-H	d <sub>6</sub> -DMSO	300 MHz	[4]
7.49	br	1H	Pyridine-H	d <sub>6</sub> -DMSO	300 MHz	[4]
8.07	d	1H	Pyridine-H	d <sub>6</sub> -DMSO	300 MHz	[4]
8.18	br	2H	-NH <sub>2</sub>	d <sub>6</sub> -DMSO	300 MHz	[4]

Note: Definitive <sup>13</sup>C NMR, IR, and Mass Spectrometry data for **Methyl 2-aminoisonicotinate** were not found in the reviewed literature. Researchers are advised to acquire this data experimentally for their specific samples.

## **Synthesis**

A general and efficient procedure for the synthesis of **Methyl 2-aminoisonicotinate** involves the esterification of 2-aminoisonicotinic acid using methanol and thionyl chloride.[4]

# **Experimental Protocol: Synthesis of Methyl 2-aminoisonicotinate**

#### Materials:

- · 2-aminoisonicotinic acid
- Methanol (MeOH)
- Thionyl chloride (SOCl<sub>2</sub>)
- Saturated aqueous sodium carbonate solution (Na<sub>2</sub>CO<sub>3</sub>)
- Dichloromethane (DCM)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

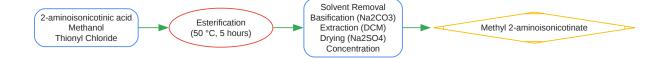


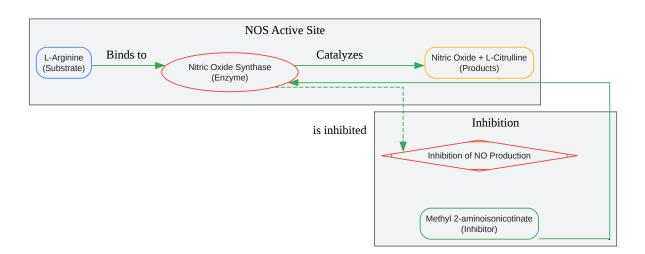
#### Procedure:

- Dissolve 2-aminoisonicotinic acid (1.5 mol) in methanol (1.8 L) in a suitable reaction vessel.
  [4]
- Slowly add thionyl chloride (2.0 mol) dropwise to the solution while maintaining the temperature at 50 °C.[4]
- After the addition is complete, continue stirring the reaction mixture at 50 °C for 5 hours.[4]
- Upon completion of the reaction, remove the solvent by distillation under reduced pressure.
  [4]
- To the resulting residue, add saturated aqueous sodium carbonate solution until the pH of the mixture is adjusted to 9-10.[4]
- Extract the basic aqueous mixture with dichloromethane (3 x 300 mL).[4]
- Combine the organic layers and dry over anhydrous sodium sulfate.[4]
- Filter the drying agent and remove the solvent by concentration under reduced pressure to yield **Methyl 2-aminoisonicotinate** as a yellow solid (reported yield: 83%).[4]

## **Synthetic Workflow Diagram**

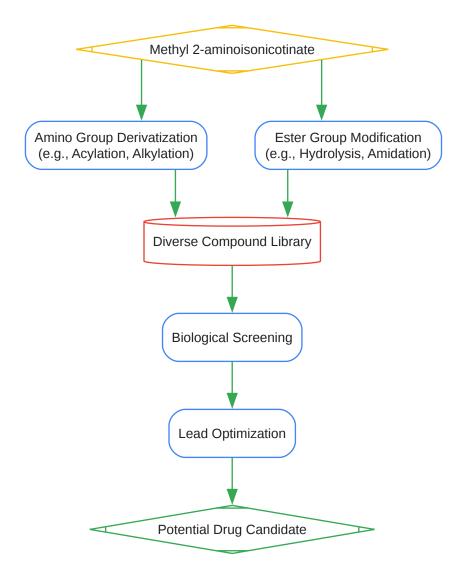






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